

Step-by-Step Guide for Bioconjugation with Azido-C1-PEG4-C3-NH2

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Compound of Interest

Compound Name: Azido-C1-PEG4-C3-NH2

Cat. No.: B15073971

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

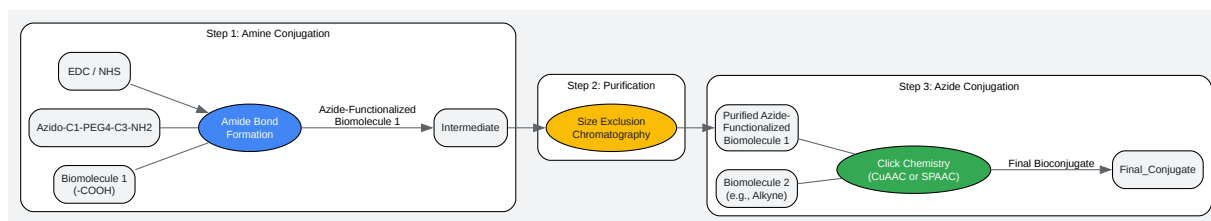
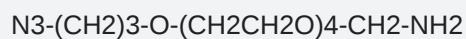
This document provides a detailed guide for the use of **Azido-C1-PEG4-C3-NH2**, a bifunctional linker, in bioconjugation applications. This versatile reagent is particularly valuable in the construction of complex biomolecules, including antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs). The linker features a terminal primary amine for conjugation to carboxyl groups and a terminal azide for "click chemistry" reactions.^{[1][2]} The integrated polyethylene glycol (PEG) spacer enhances solubility and provides spatial separation between the conjugated molecules.

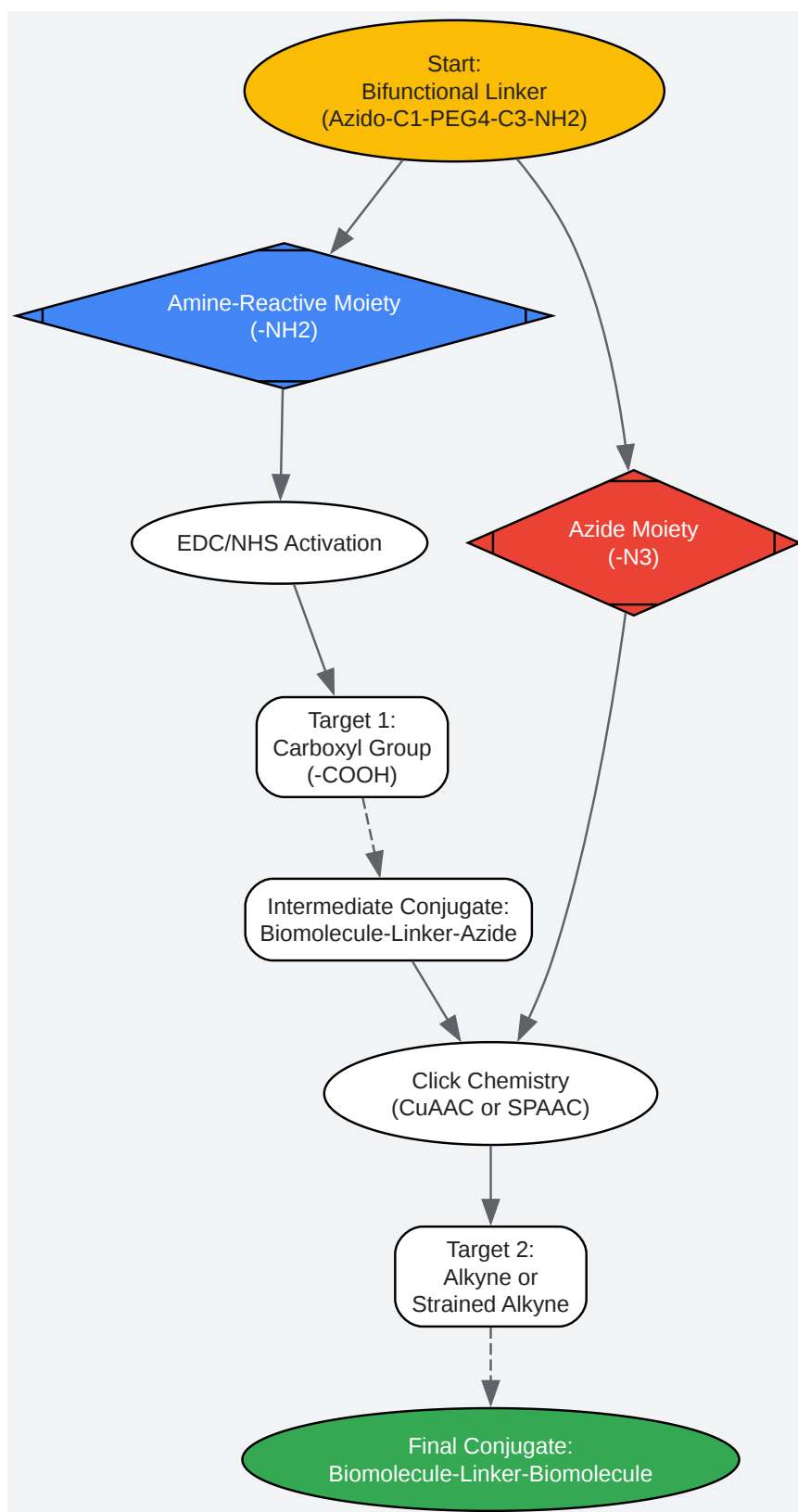
Chemical Properties and Handling

Chemical Structure:



Key





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Azido-PEG4-amine, 951671-92-4 | BroadPharm [broadpharm.com]
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